

# Technical Guide: H-Tyr(3-NH2)-OH Dihydrochloride Hydrate Solubility Profile

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## Compound of Interest

Compound Name: *H-Tyr(3-NH2)-OH dihydrochloride hydrate*

Cat. No.: *B7800705*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **H-Tyr(3-NH2)-OH dihydrochloride hydrate**, also known as 3-Amino-L-tyrosine dihydrochloride hydrate. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and a discussion of potential signaling pathways influenced by this tyrosine derivative.

## Core Data: Solubility Profile

The solubility of a compound is a critical physicochemical property that influences its bioavailability and formulation development. The following table summarizes the known quantitative solubility data for **H-Tyr(3-NH2)-OH dihydrochloride hydrate**.

Solvent	Concentration	Molarity	Conditions	Reference
Water (H <sub>2</sub> O)	175 mg/mL	609.46 mM	Ultrasonic treatment required	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

Note: The molecular weight of **H-Tyr(3-NH2)-OH dihydrochloride hydrate** is 287.14 g/mol. [\[1\]](#)  
[\[3\]](#)[\[4\]](#)

## Experimental Protocols

A standardized and reproducible protocol is essential for determining the solubility of a compound. Below is a general methodology for assessing the solubility of **H-Tyr(3-NH<sub>2</sub>)-OH dihydrochloride hydrate**, based on established practices for amino acid derivatives.<sup>[5][6][7]</sup>

### Protocol: Equilibrium Solubility Determination

Objective: To determine the saturation solubility of **H-Tyr(3-NH<sub>2</sub>)-OH dihydrochloride hydrate** in a given solvent system.

Materials:

- **H-Tyr(3-NH<sub>2</sub>)-OH dihydrochloride hydrate** powder
- Selected solvents (e.g., water, phosphate-buffered saline (PBS), ethanol, DMSO)
- Vortex mixer
- Sonicator bath
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer
- Calibrated pH meter
- Analytical balance
- Volumetric flasks and pipettes

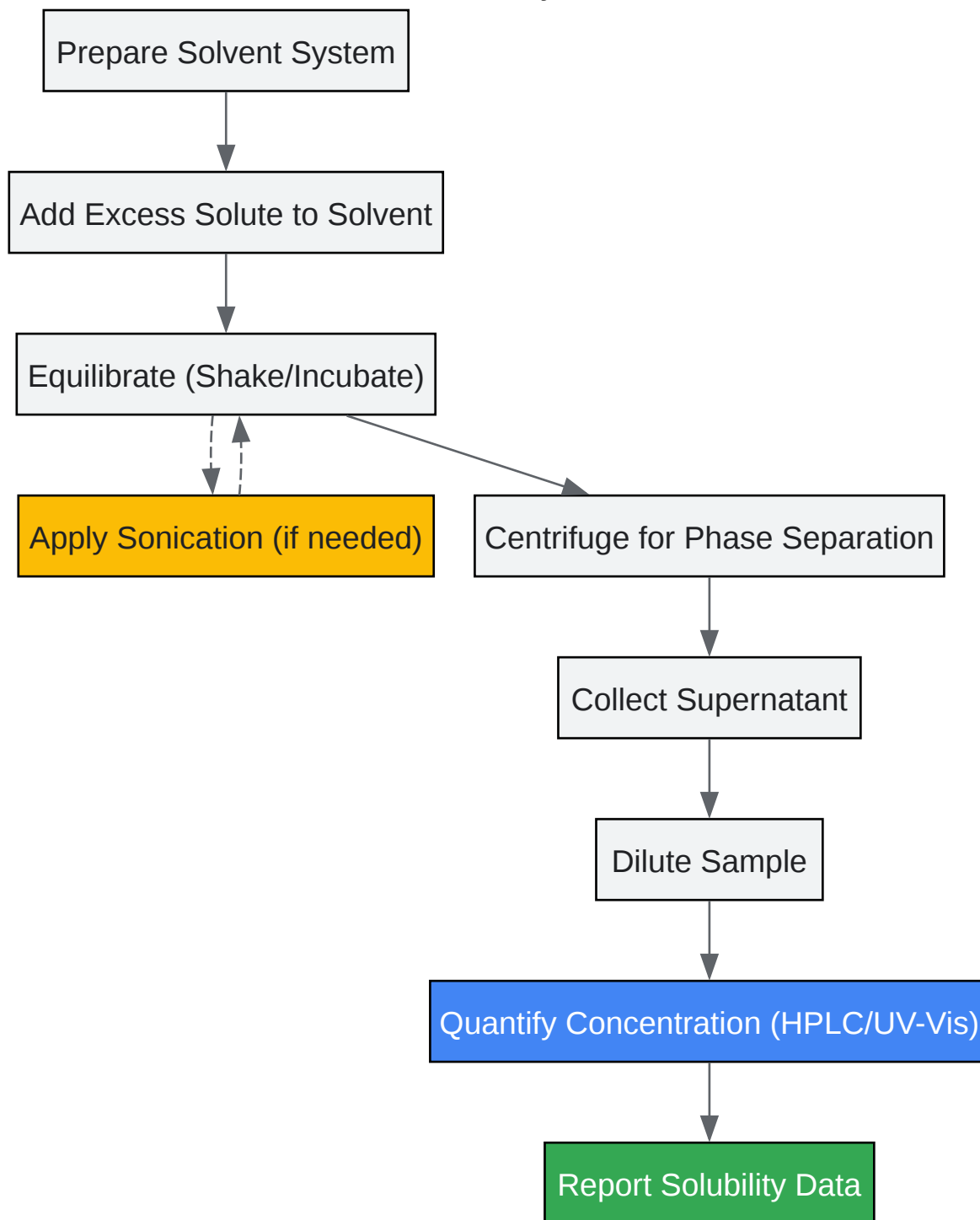
Procedure:

- **Preparation of Solvent:** Prepare the desired solvent system. For buffered solutions, ensure the pH is accurately adjusted.

- Addition of Solute: Add an excess amount of **H-Tyr(3-NH<sub>2</sub>)-OH dihydrochloride hydrate** to a known volume of the solvent in a sealed vial. This ensures that a saturated solution is achieved.
- Equilibration:
  - Tightly cap the vials to prevent solvent evaporation.
  - Place the vials in a thermostatically controlled shaker set to a specific temperature (e.g., 25 °C or 37 °C).
  - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Intermittent vortexing or sonication can be applied to facilitate dissolution, especially in the initial stages.[\[1\]](#)[\[7\]](#)
- Phase Separation:
  - After equilibration, allow the samples to stand undisturbed to let undissolved solids settle.
  - Centrifuge the samples at a high speed (e.g., 10,000 x g for 15 minutes) to pellet any remaining solid material.
- Sample Analysis:
  - Carefully collect an aliquot of the clear supernatant.
  - Dilute the supernatant with the appropriate solvent to a concentration within the linear range of the analytical method.
  - Quantify the concentration of the dissolved **H-Tyr(3-NH<sub>2</sub>)-OH dihydrochloride hydrate** using a validated HPLC or UV-Vis spectrophotometry method.
- Data Reporting: Express the solubility in mg/mL and mM.

## Visual Workflow for Solubility Determination

## Workflow for Solubility Determination



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Caption: A generalized workflow for determining the equilibrium solubility of a compound.

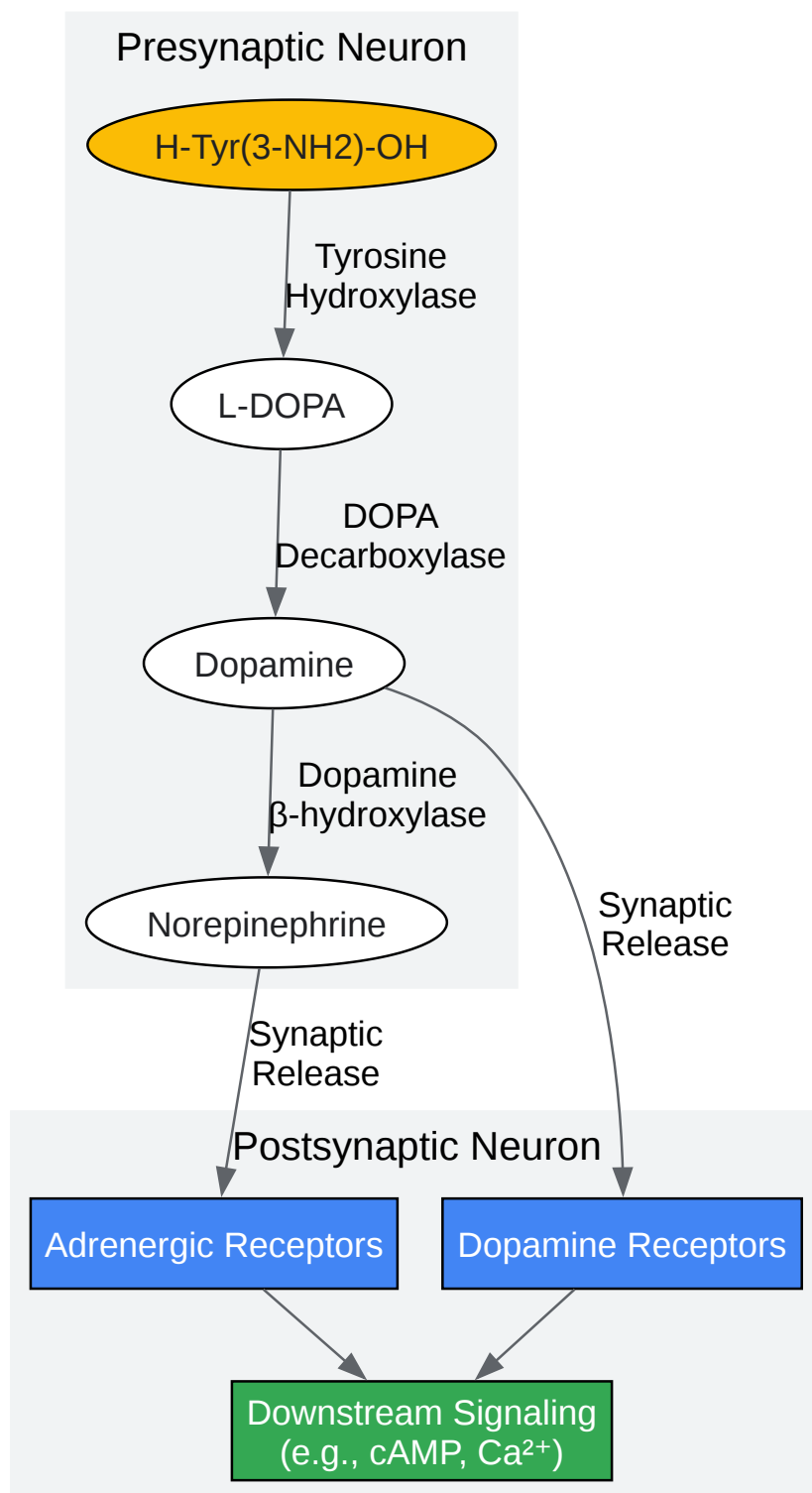
## Potential Signaling Pathways

While direct studies on the signaling pathways specifically modulated by **H-Tyr(3-NH<sub>2</sub>)-OH dihydrochloride hydrate** are limited, its structural relationship to L-tyrosine provides a strong basis for hypothesizing its biological activities.

## Catecholamine Synthesis Pathway

L-tyrosine is the direct precursor for the synthesis of catecholamines, including dopamine and norepinephrine, which are vital neurotransmitters.[8] It is plausible that H-Tyr(3-NH<sub>2</sub>)-OH, as a tyrosine derivative, can be processed by similar enzymatic pathways, potentially influencing catecholamine levels and downstream signaling.

## Potential Influence on Catecholamine Synthesis



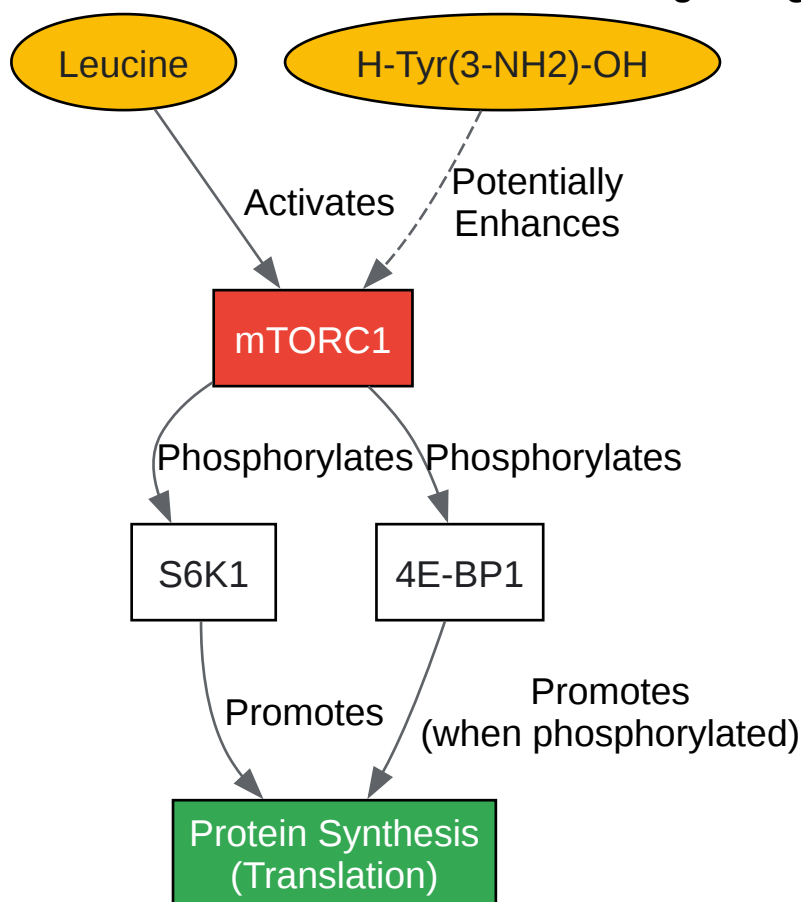
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Caption: Hypothesized pathway of H-Tyr(3-NH2)-OH in catecholamine synthesis and signaling.

## mTORC1 Signaling Pathway

Recent research has indicated that tyrosine can enhance the anabolic response to leucine by promoting the activation of the mTORC1 signaling pathway, which is a central regulator of cell growth and protein synthesis.[9] This suggests that H-Tyr(3-NH<sub>2</sub>)-OH could potentially have a similar sensitizing effect on mTORC1 signaling.

### Potential Modulation of mTORC1 Signaling



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Caption: Hypothetical enhancement of leucine-induced mTORC1 signaling by H-Tyr(3-NH<sub>2</sub>)-OH.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Solubility Parameters of Amino Acids on Liquid–Liquid Phase Separation and Aggregation of Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 6. microbenotes.com [microbenotes.com]
- 7. wolfson.huji.ac.il [wolfson.huji.ac.il]
- 8. Tyrosine Supplementation: Can This Amino Acid Boost Brain Dopamine and Improve Physical and Mental Performance? - Gatorade Sports Science Institute [gssiweb.org]
- 9. Tyrosine Is a Booster of Leucine-Induced Muscle Anabolic Response - PMC [pmc.ncbi.nlm.nih.gov]
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